

Application Notes and Protocols for (3S,5S)-Atorvastatin Sodium Salt

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Compound Focus: (3s,5s)-atorvastatin sodium salt

CAS No.: 1428118-38-0

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Chemical and Physical Properties

(3S,5S)-Atorvastatin Sodium Salt is the inactive enantiomer of the blockbuster cholesterol-lowering drug Atorvastatin. It is used in research as a tool compound to study the mechanisms of statin drugs, particularly for investigating non-HMG-CoA reductase mediated effects, such as its role as a pregnane X receptor (PXR) activator [1].

Table 1: Basic Physicochemical Profile of (3S,5S)-Atorvastatin Sodium Salt

Property	Value / Description
CAS Number	501121-34-2 [2] [1]
Molecular Formula	C ₃₃ H ₃₄ FN ₂ NaO ₅ [2]
Molecular Weight	580.62 g/mol [2]
Appearance	Off-white to light yellow solid powder [1]
Purity	≥95% to 98% [2] [1]
Storage Conditions	Powder: -20°C for 3 years; in solvent: -80°C for 6 months [1]

Solubility Data and Stock Solution Preparation

A key challenge in working with (3S,5S)-Atorvastatin is its poor aqueous solubility, which is a characteristic of the atorvastatin molecule in general [3]. The following data summarizes its solubility in relevant solvents.

Table 2: Solubility of (3S,5S)-Atorvastatin Sodium Salt

Solvent	Solubility	Concentration (mg/mL)	Molar Concentration (mM)
DMSO	~125 mg/mL [1]	~125	~223.76
Water	Very slight [4] [3]	Information missing	Information missing
Methanol	Slightly soluble [4]	Information missing	Information missing

Detailed Protocol for Stock Solution Preparation

Procedure for 100 mM Stock Solution in DMSO:

- **Calculations:** Weigh 58.06 mg of **(3S,5S)-Atorvastatin Sodium Salt** (MW = 580.62 g/mol).
- **Dissolution:** Transfer the compound into a 1 mL volumetric vial. Add anhydrous DMSO to a final volume of 1 mL.
- **Mixing:** Vortex or gently agitate the mixture until the solid is completely dissolved, yielding a clear solution.
- **Aliquoting and Storage:** Immediately aliquot the stock solution into smaller, single-use vials. Store at -80°C to prevent degradation and avoid repeated freeze-thaw cycles. Under these conditions, the solution is stable for approximately 6 months [1].

Experimental Protocols

Protocol 1: Solubility Determination via UV-Vis Spectrophotometry

This protocol is adapted from a validated method for atorvastatin and can be used to confirm the solubility of the (3S,5S) enantiomer [5].

- **Principle:** The method is based on the direct measurement of the native fluorescence of atorvastatin.
- **Equipment:** Spectrofluorometer, analytical balance, ultrasonic bath, volumetric flasks.
- **Reagents:** **(3S,5S)-Atorvastatin Sodium Salt**, acetonitrile (HPLC grade).
- **Procedure:**
 - Prepare a saturated solution by adding an excess of the compound to 1 mL of the solvent (e.g., DMSO or methanol) in a micro-centrifuge tube.
 - Vortex the mixture for 30 seconds and then sonicate for 15 minutes.
 - Allow the solution to equilibrate at room temperature for 24 hours with continuous agitation.
 - Centrifuge the mixture at 10,000 RPM for 5 minutes to separate undissolved material.
 - Carefully collect the supernatant and filter it through a 0.45 µm PTFE syringe filter.
 - Dilute the filtrate appropriately with methanol or acetonitrile.
 - Measure the absorbance at 246 nm using a UV-Vis spectrophotometer and determine the concentration using a pre-established calibration curve [5].

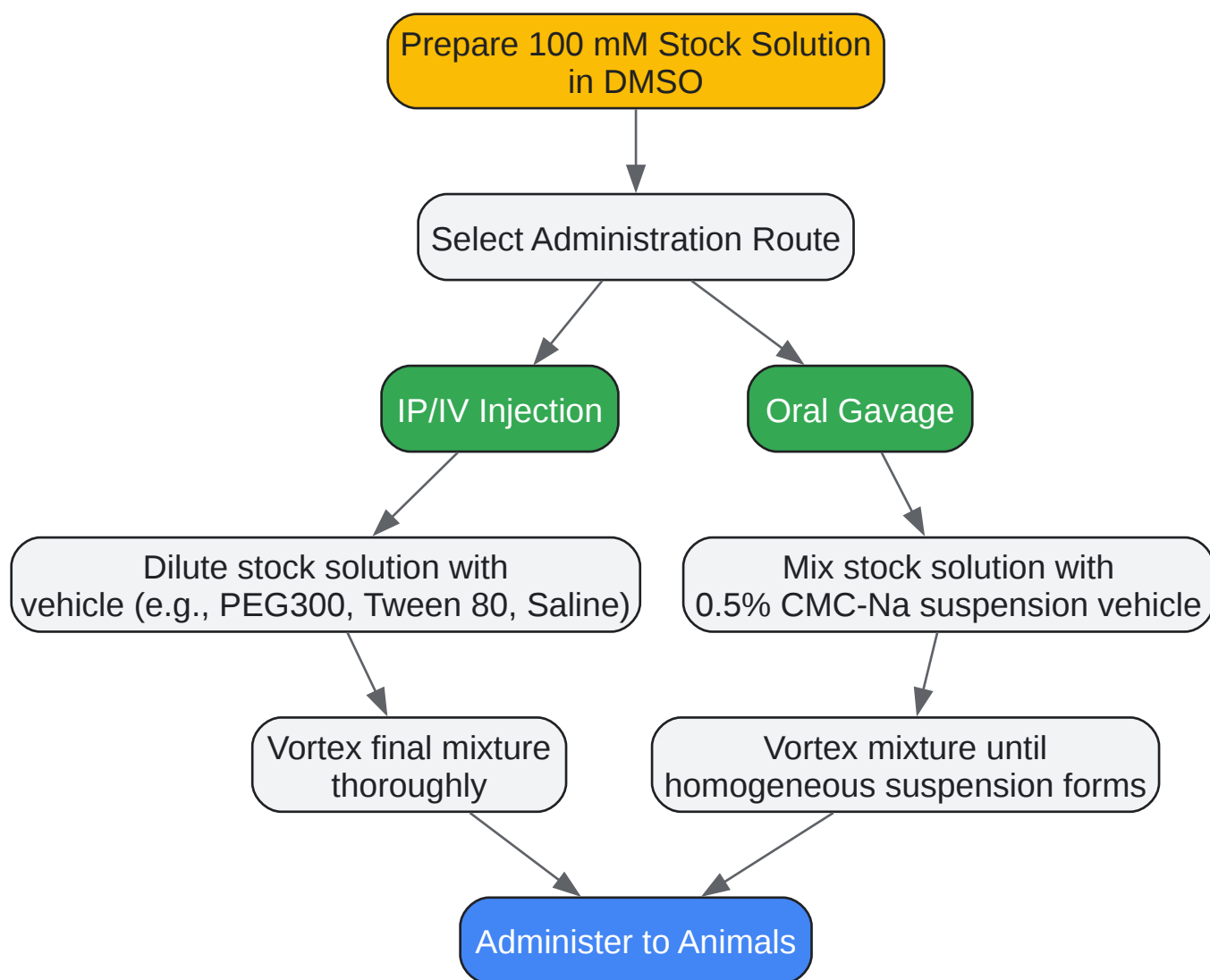
Protocol 2: Formulation for In Vivo Administration

For animal studies, stock solutions in DMSO must be further diluted into biocompatible vehicles [1].

Table 3: Example Formulations for Animal Dosing

Injection Route	Formulation Composition (v/v)	Final DMSO Concentration
Intraperitoneal (IP), Intravenous (IV)	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline [1]	10%
Oral Gavage (PO)	Suspend in 0.5% Carboxymethylcellulose Sodium (CMC-Na) [1]	0%

Workflow Diagram: In Vivo Dosing Solution Preparation



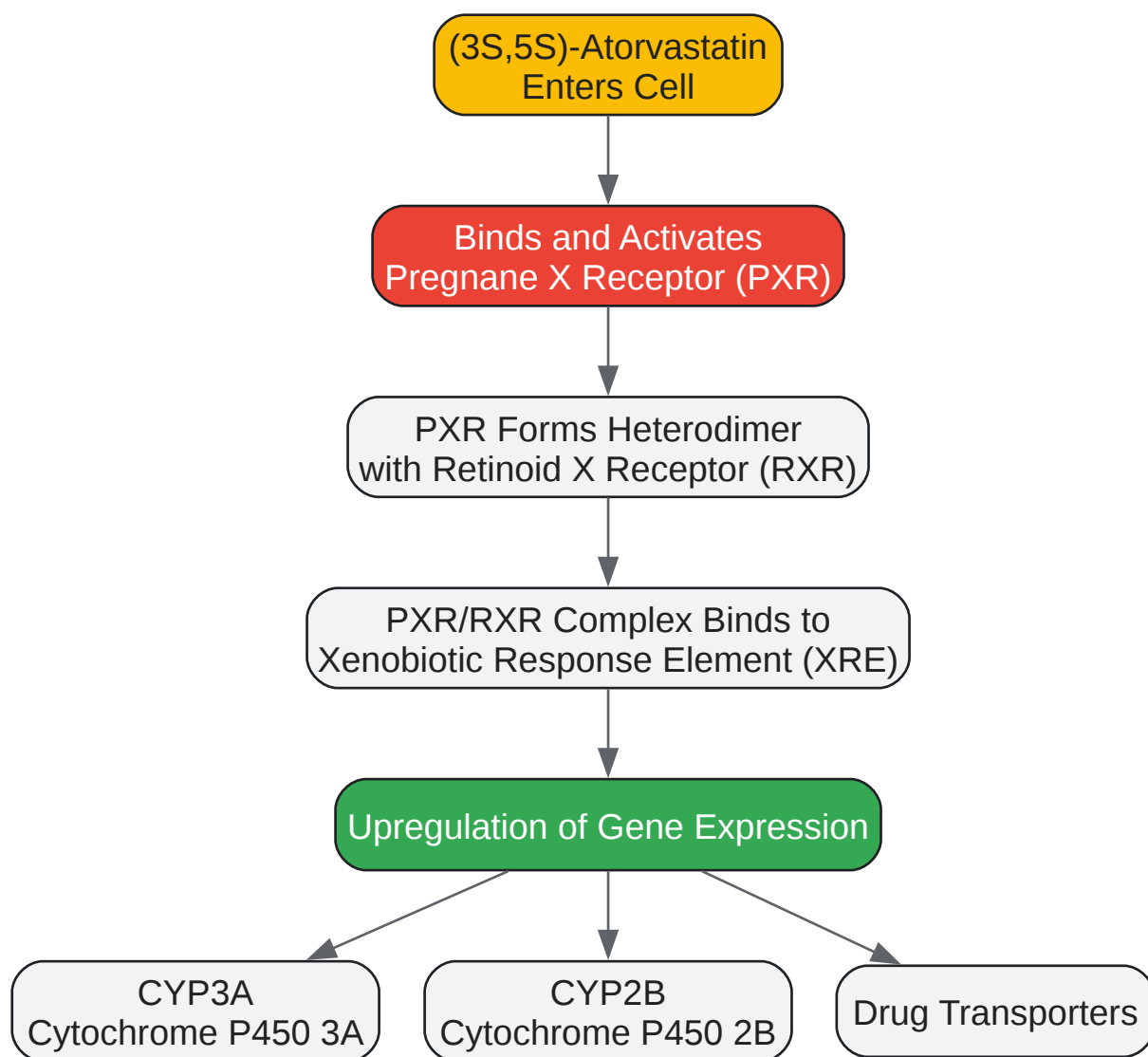
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Biological Application Notes

Mechanism of Action as a Research Tool

While the (3R,5R) enantiomer is responsible for the primary lipid-lowering effect, the (3S,5S) enantiomer serves as a critical control in mechanistic studies.

Pathway Diagram: (3S,5S)-Atorvastatin as a PXR Activator



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Important Safety and Handling Notes

- **Intended Use:** **(3S,5S)-Atorvastatin Sodium Salt** is strictly for research use and not for human consumption [2] [1].
- **Biohazard Considerations:** The consensus opinion is that women taking a statin should not breastfeed due to potential disruption of infant lipid metabolism. While this is specific to the active drug, caution should be exercised when handling all related compounds [1].

Summary and Key Considerations

The experimental data indicates that **(3S,5S)-Atorvastatin Sodium Salt** is highly soluble in DMSO, making it an excellent solvent for preparing concentrated stock solutions for *in vitro* studies. Its solubility in methanol is lower, described only as "slightly soluble" [4]. For *in vivo* applications, DMSO stock solutions must be diluted into appropriate vehicles to ensure biocompatibility.

Researchers should note that this enantiomer is primarily a tool for investigating non-lipid-related pathways, such as PXR-mediated gene regulation. When designing experiments, it is crucial to use the (3S,5S) and (3R,5R) enantiomers in tandem to dissect specific biological mechanisms.

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